

Physical and chemical properties of 9,9-Bis(4-bromophenyl)fluorene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 9,9-Bis(4-bromophenyl)fluorene

Cat. No.: B186110

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An In-depth Technical Guide to 9,9-Bis(4-bromophenyl)fluorene

For Researchers, Scientists, and Drug Development Professionals

Introduction

9,9-Bis(4-bromophenyl)fluorene is a halogenated aromatic hydrocarbon built upon a fluorene core. The fluorene moiety, with its rigid and planar structure, imparts unique photophysical and thermal properties to its derivatives. The presence of two bromophenyl groups at the C9 position offers sites for further functionalization through various cross-coupling reactions, making it a valuable building block in organic synthesis. This technical guide provides a comprehensive overview of the known physical and chemical properties of **9,9-Bis(4-bromophenyl)fluorene**, alongside a proposed synthetic protocol and general characterization methodologies. Its applications are primarily in the field of materials science, particularly in the development of organic light-emitting diodes (OLEDs), where the fluorene core is a common component of blue-light emitting materials.^[1]

Physical and Chemical Properties

The physical and chemical properties of **9,9-Bis(4-bromophenyl)fluorene** are summarized below. It is important to note that there are some discrepancies in the reported melting point data from different suppliers.

Table 1: Physical Properties of **9,9-Bis(4-bromophenyl)fluorene**

Property	Value	Source(s)
Molecular Formula	C ₂₅ H ₁₆ Br ₂	[2]
Molecular Weight	476.21 g/mol	[2]
Appearance	White to light yellow crystalline powder	[1] [3]
Melting Point	156.0 - 160.0 °C	[3]
~260 °C	[1]	
Boiling Point	~550 °C (Predicted)	[1]
Solubility	Insoluble in water. Soluble in toluene, dichloromethane, and ethanol.	[1]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
CAS Number	128406-10-0	[2] [3]

Experimental Protocols

Proposed Synthesis of **9,9-Bis(4-bromophenyl)fluorene**

While a specific detailed experimental protocol for the synthesis of **9,9-Bis(4-bromophenyl)fluorene** is not readily available in the reviewed literature, a plausible and commonly used method for analogous compounds involves the reaction of fluorenone with an excess of a Grignard reagent, in this case, 4-bromophenylmagnesium bromide.[\[4\]](#)

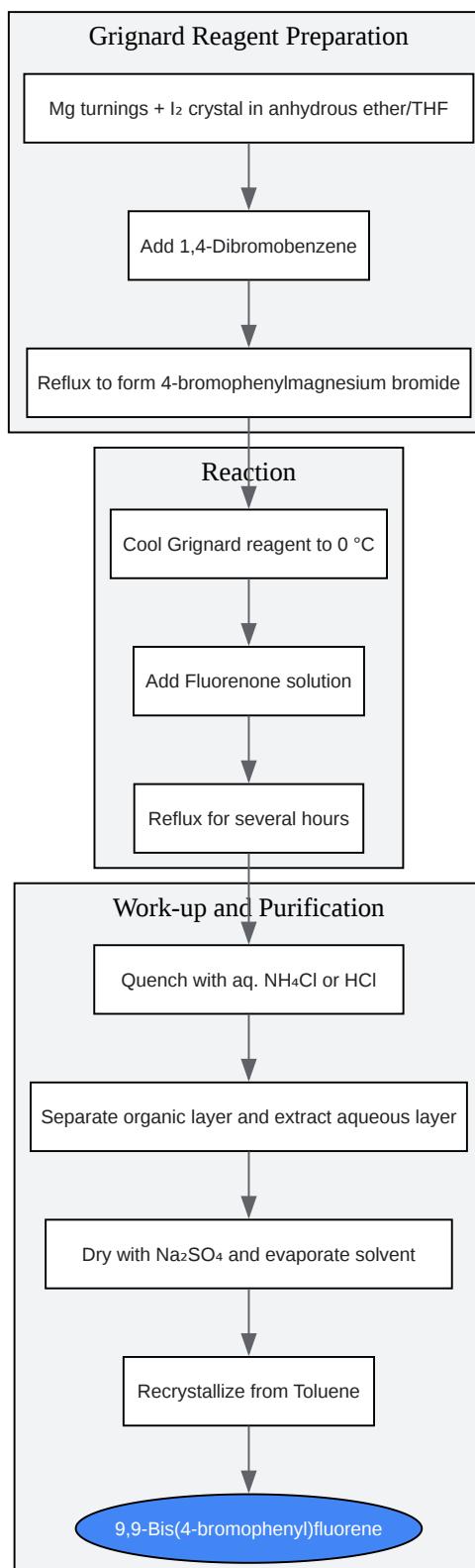
Reaction Scheme:

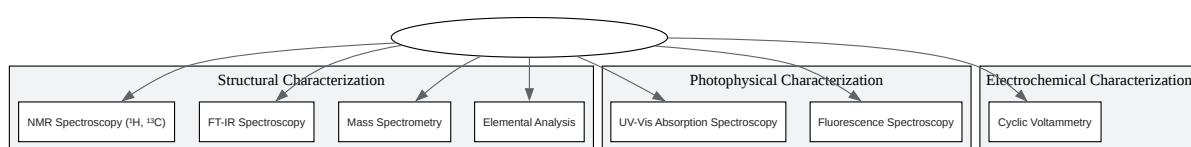
Materials:

- Fluorenone
- Magnesium turnings
- 1,4-Dibromobenzene
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (for Grignard initiation)
- Hydrochloric acid (aqueous solution)
- Anhydrous sodium sulfate
- Toluene or other suitable solvent for recrystallization

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, magnesium turnings are placed. A crystal of iodine is added to activate the magnesium surface. A solution of 1,4-dibromobenzene in anhydrous diethyl ether or THF is added dropwise from the dropping funnel. The reaction is initiated, and the mixture is refluxed until most of the magnesium has reacted to form 4-bromophenylmagnesium bromide.
- Reaction with Fluorenone: The Grignard reagent is cooled to 0 °C. A solution of fluorenone in anhydrous diethyl ether or THF is added dropwise to the Grignard reagent with continuous stirring. After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours to ensure the completion of the reaction.
- Work-up and Purification: The reaction mixture is cooled in an ice bath and quenched by the slow addition of a saturated aqueous solution of ammonium chloride or dilute hydrochloric acid. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization from a suitable solvent such as toluene to yield **9,9-Bis(4-bromophenyl)fluorene** as a crystalline solid.





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- To cite this document: BenchChem. [Physical and chemical properties of 9,9-Bis(4-bromophenyl)fluorene]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b186110#physical-and-chemical-properties-of-9-9-bis-4-bromophenyl-fluorene>

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